

# A Technical Guide to (2-Pyridyldithio)-PEG2-Boc: Properties and Applications

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## Compound of Interest

Compound Name: (2-Pyridyldithio)-PEG2-Boc

Cat. No.: B604961

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**(2-Pyridyldithio)-PEG2-Boc** is a heterobifunctional crosslinker integral to the fields of bioconjugation and drug delivery. Its unique structure allows for the covalent linkage of molecules, facilitating the creation of advanced therapeutic and diagnostic agents.

This guide provides an overview of the core physicochemical properties of **(2-Pyridyldithio)-PEG2-Boc** and a general framework for its application in scientific research.

## Core Physicochemical Data

The fundamental properties of **(2-Pyridyldithio)-PEG2-Boc** are summarized below. This data is essential for accurate experimental design, including reaction stoichiometry and analytical characterization.

Property	Value
Molecular Weight	359.5 g/mol <a href="#">[1]</a>
Molecular Formula	C <sub>16</sub> H <sub>25</sub> NO <sub>4</sub> S <sub>2</sub> <a href="#">[1]</a>
CAS Number	2144777-73-9 <a href="#">[1]</a>
Purity	≥95% <a href="#">[1]</a>
Storage Condition	-20°C, sealed, dry <a href="#">[1]</a>

## Applications in Bioconjugation

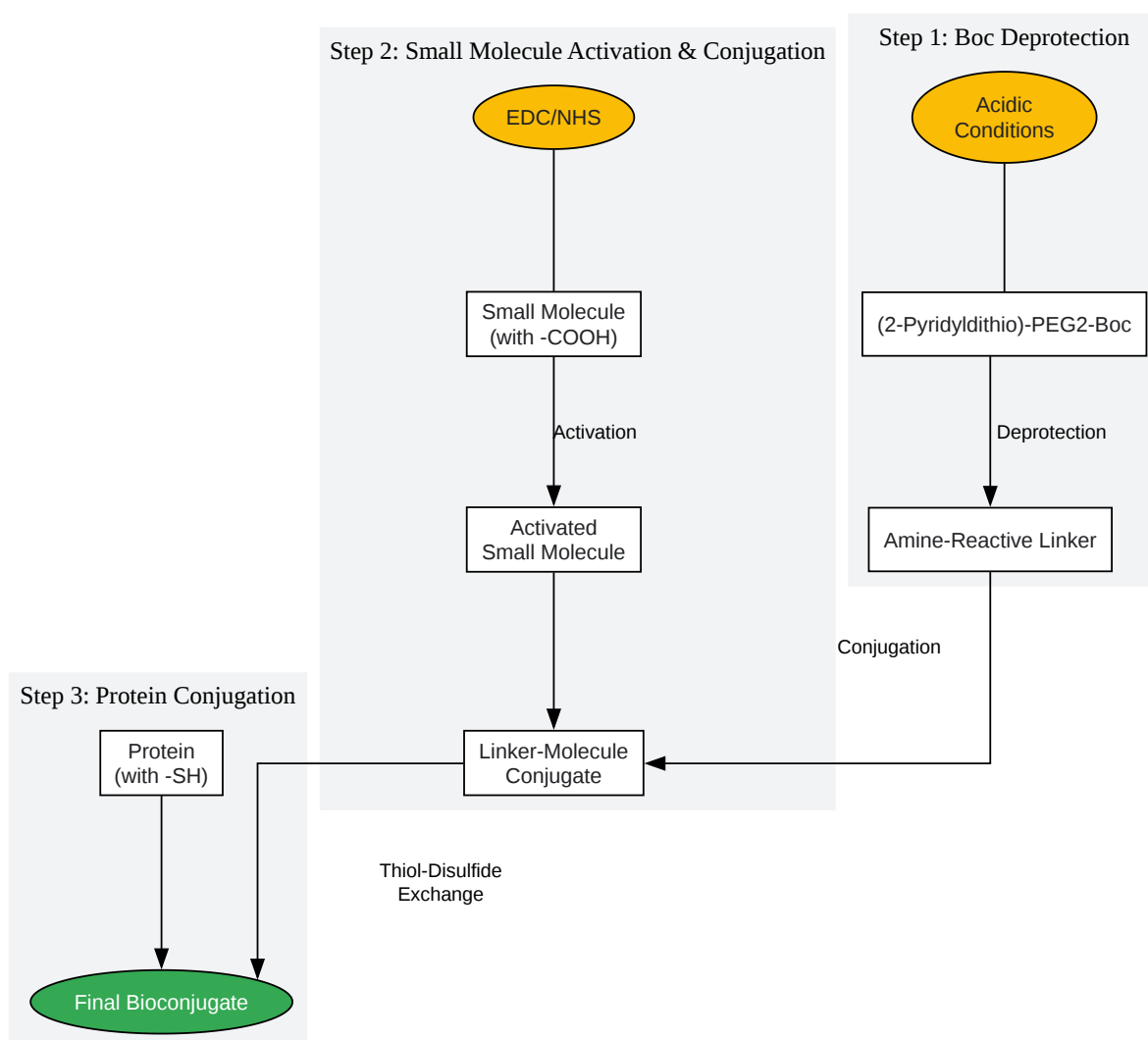
**(2-Pyridyldithio)-PEG2-Boc** is a valuable tool in creating targeted therapeutics and other complex biomolecular constructs.<sup>[1]</sup> Its utility stems from its bifunctional nature:

- **Pyridyldithio Group:** This functional group reacts specifically with free thiol (sulfhydryl) groups, such as those found in cysteine residues of proteins, to form a stable disulfide bond. This bond is cleavable under reducing conditions, allowing for the controlled release of conjugated molecules within a cellular environment.
- **Boc-Protected Amine Group:** The tert-butoxycarbonyl (Boc) protecting group on the amine provides stability during synthesis and storage.<sup>[1]</sup> It can be removed under acidic conditions to reveal a primary amine, which can then be conjugated to other molecules, for example, through amide bond formation with a carboxyl group.
- **PEG2 Spacer:** The short polyethylene glycol (PEG) spacer enhances the solubility of the molecule and the resulting conjugate in aqueous buffers, while also reducing potential steric hindrance between the conjugated molecules.<sup>[1]</sup>

This molecule is frequently used in the development of antibody-drug conjugates (ADCs), where a cytotoxic drug is linked to a monoclonal antibody that targets a specific cancer cell type. It is also used in attaching molecules to nanoparticles or proteins for various biomedical applications.<sup>[1]</sup>

## Experimental Workflow: General Bioconjugation Strategy

The following diagram illustrates a typical experimental workflow for utilizing **(2-Pyridyldithio)-PEG2-Boc** to conjugate a protein (containing a free thiol) to a small molecule drug (containing a carboxyl group).



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Figure 1. General workflow for a two-step bioconjugation using **(2-Pyridyldithio)-PEG2-Boc**.

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## References

- 1. (2-Pyridyldithio)-PEG2-Boc [myskinrecipes.com]
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